

Pentamethyldisiloxane: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Pentamethyldisiloxane

Cat. No.: B044630

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An In-depth Technical Guide on the Core Chemical Properties and Structure of **Pentamethyldisiloxane**

This technical guide provides a comprehensive overview of the chemical properties and structure of **pentamethyldisiloxane**, a versatile organosilicon compound. The information is tailored for researchers, scientists, and professionals in drug development, offering detailed data, experimental insights, and structural representations.

Chemical and Physical Properties

Pentamethyldisiloxane is a colorless and transparent liquid known for its low volatility and good thermal stability.^[1] It is characterized by the chemical formula $C_5H_{16}OSi_2$ and a molecular weight of 148.35 g/mol.^[2] The molecule consists of two silicon atoms linked by an oxygen atom, with five methyl groups attached to the silicon atoms.^[1]

Quantitative Data Summary

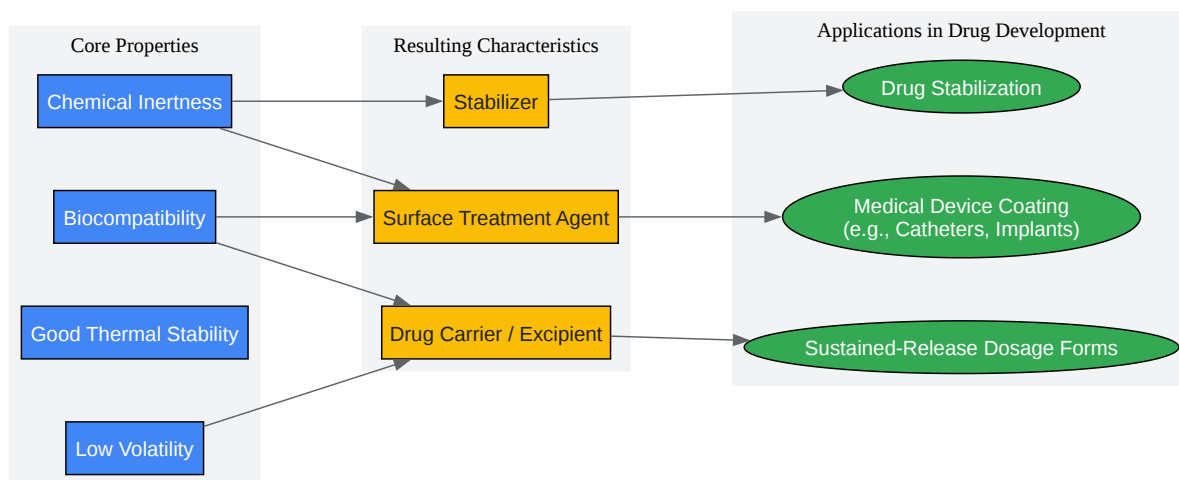
The key physical and chemical properties of **pentamethyldisiloxane** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₁₆ OSi ₂	[2]
Molecular Weight	148.35 g/mol	[2][3]
CAS Number	1438-82-0	[3]
Appearance	Colorless liquid	[3]
Density	0.760 g/mL at 20 °C	[3]
Boiling Point	86 °C	[3]
Refractive Index	n _{20/D} 1.373	[3]
Flash Point	-19 °C (closed cup)	[4]
Purity	≥95.0%	[3]

Molecular Structure

The structure of **pentamethyldisiloxane** features a central Si-O-Si linkage, which forms the disiloxane backbone. One silicon atom is bonded to three methyl groups (a trimethylsilyl group), while the other is bonded to two methyl groups and a hydrogen atom. This asymmetric substitution is key to some of its chemical reactivity.

Below is a two-dimensional representation of the molecular structure of **pentamethyldisiloxane**.



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References

- 1. dakenchem.com [dakenchem.com]
- 2. Pentamethyldisiloxane | C₅H₁₆OSi₂ | CID 74037 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 五甲基二硅氧烷 ≥95.0% | Sigma-Aldrich [sigmaaldrich.com]
- 4. 五甲基二硅氧烷 ≥95.0% | Sigma-Aldrich [sigmaaldrich.com]
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